

# An In-depth Technical Guide to the Safety and Handling of Benzyltrimethylammonium Tribromide

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## Compound of Interest

**Compound Name:** *Benzyltrimethylammonium tribromide*

**Cat. No.:** B7853725

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety protocols and handling procedures for **Benzyltrimethylammonium tribromide** (BTAT). Intended for laboratory personnel and professionals in drug development, this document outlines the chemical and physical properties, potential hazards, and detailed measures to ensure safe usage.

## Chemical and Physical Properties

**Benzyltrimethylammonium tribromide** is a versatile reagent, appearing as a yellow to orange crystalline powder.<sup>[1][2]</sup> It serves as a stable and manageable alternative to liquid bromine for various chemical transformations.<sup>[3][4]</sup> Key physical and chemical properties are summarized in the table below.

Property	Value	References
CAS Number	111865-47-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>10</sub> H <sub>16</sub> Br <sub>3</sub> N	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Molecular Weight	389.96 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Yellow to orange crystalline powder	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	99-101 °C	<a href="#">[1]</a> <a href="#">[6]</a>
Solubility	Slightly soluble in DMSO and Methanol.	<a href="#">[1]</a>
Stability	Stable under normal conditions. It is noted to be light-sensitive and hygroscopic (absorbs moisture from the air).	<a href="#">[1]</a>

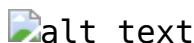
## Hazard Identification and Classification

**Benzyltrimethylammonium tribromide** is classified as a hazardous substance. All personnel handling this chemical must be thoroughly familiar with its potential risks. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation. <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Serious Eye Irritation	2	H319: Causes serious eye irritation. <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation. <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[7]</a>

Signal Word: Warning[1][5][7]

Pictogram:



## Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize risks associated with **Benzyltrimethylammonium tribromide**.

### Handling

- Ventilation: Always handle in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust.
- Personal Protective Equipment (PPE): A comprehensive set of PPE is mandatory. This includes:
  - Eye Protection: Tightly fitting safety goggles or a face shield.[8]
  - Hand Protection: Chemical-resistant gloves (e.g., nitrile).
  - Skin Protection: A lab coat or other protective clothing to prevent skin contact.[8]
  - Respiratory Protection: If dust formation is likely or ventilation is inadequate, a NIOSH-approved respirator is necessary.[8]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in areas where the chemical is used or stored.

### Storage

- Container: Store in a tightly closed container to prevent moisture absorption and contamination.[8]
- Conditions: Keep in a cool, dry, and well-ventilated place, away from direct sunlight and incompatible materials.[1][8] The storage area should be secure and accessible only to authorized personnel.

- Incompatible Materials: Avoid contact with strong oxidizing agents.

## Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

### First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[8]
Skin Contact	Immediately flush the affected area with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[8]

## Accidental Release

- Containment: Isolate the spill area and prevent entry of unnecessary personnel.
- Cleanup: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[8]
- Ventilation: Ensure adequate ventilation during cleanup.[8]

## Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous decomposition products, which may include carbon oxides and nitrogen oxides.[8]

## Toxicological and Ecological Information

### Toxicological Data

There is a notable lack of quantitative toxicological data, such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%), in publicly available literature and safety data sheets for **Benzyltrimethylammonium tribromide**.[7] The primary health concerns are its irritant effects on the skin, eyes, and respiratory system.[1][5][7]

### Ecological Data

Similarly, comprehensive data on the ecological impact of **Benzyltrimethylammonium tribromide** is not readily available.[7] It is recommended to prevent its release into the environment.

## Experimental Protocols

**Benzyltrimethylammonium tribromide** is frequently used as a brominating agent in organic synthesis.[1][2][9] Below is a general protocol for its use in a laboratory setting.

### General Bromination Reaction Protocol

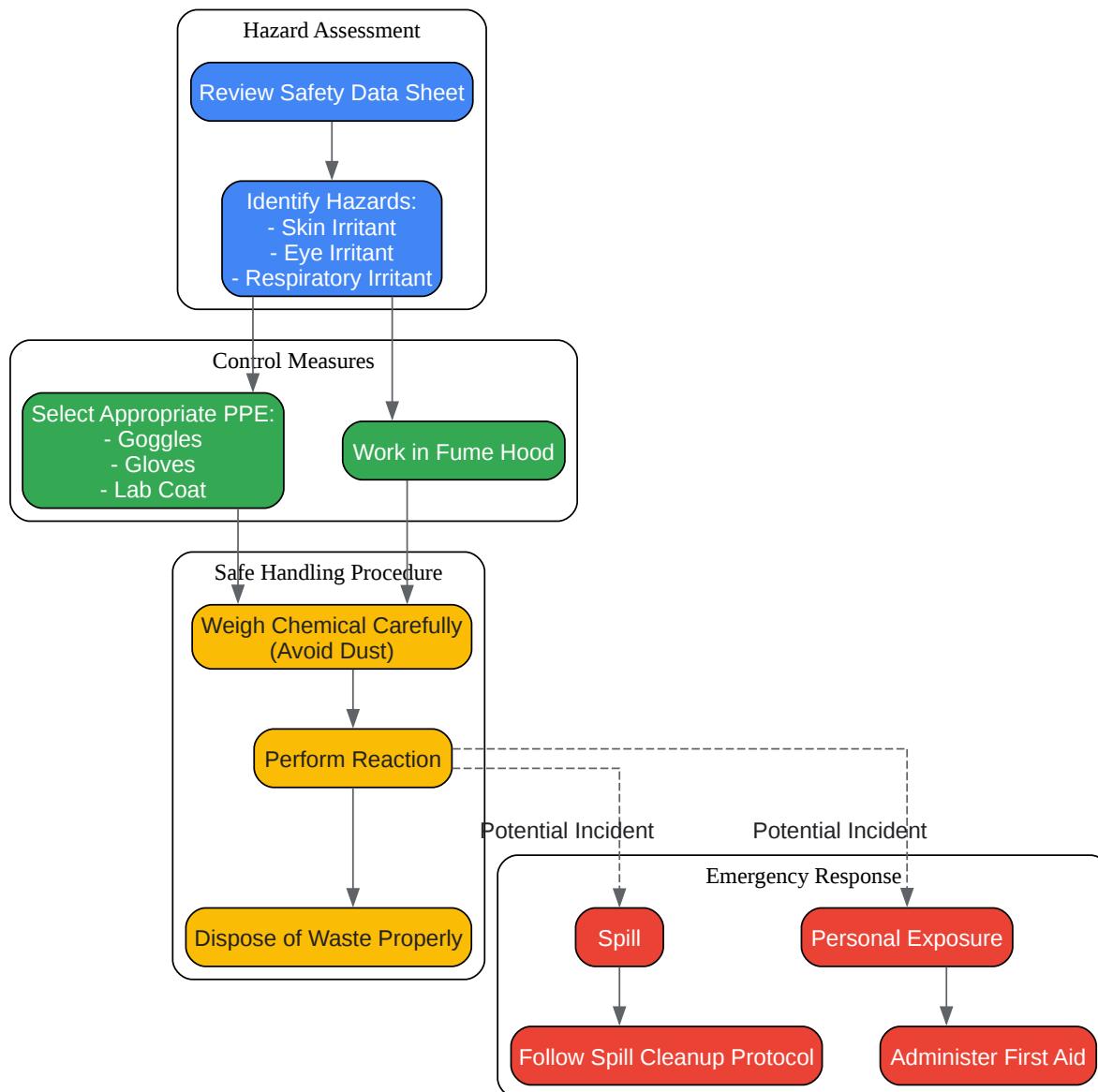
This protocol outlines a typical procedure for the bromination of an activated aromatic compound.

- Reaction Setup:
  - In a chemical fume hood, equip a round-bottom flask with a magnetic stirrer and a nitrogen inlet.
  - Dissolve the substrate in a suitable solvent (e.g., dichloromethane or acetic acid).

- Reagent Addition:
  - Slowly add a stoichiometric amount of **Benzyltrimethylammonium tribromide** to the stirred solution at room temperature. The reaction is often exothermic, and cooling may be necessary.
- Reaction Monitoring:
  - Monitor the progress of the reaction using an appropriate technique, such as Thin Layer Chromatography (TLC).
- Workup:
  - Once the reaction is complete, quench the reaction mixture with an aqueous solution of a reducing agent (e.g., sodium thiosulfate) to consume any unreacted bromine.
  - Separate the organic layer, wash it with brine, and dry it over an anhydrous drying agent (e.g., sodium sulfate).
- Purification:
  - Remove the solvent under reduced pressure.
  - Purify the crude product by a suitable method, such as column chromatography or recrystallization.

## Visualized Workflows

The following diagrams, generated using Graphviz, illustrate key logical workflows for the safe handling and use of **Benzyltrimethylammonium tribromide**.

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### Hazard Mitigation Workflow



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### General Experimental Workflow

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety and Handling of Benzyltrimethylammonium Tribromide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b7853725#safety-and-handling-of-benzyltrimethylammonium-tribromide>

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